Solubility Profiling of Substituted Aminobenzothiazoles: A Thermodynamic & Practical Guide

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Compound of Interest

Compound Name:	*2-Bromo-6-methoxy-1,3-benzothiazol-4-amine*
Cat. No.:	*B11760272*

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Executive Summary

Substituted 2-aminobenzothiazoles are a privileged scaffold in medicinal chemistry, serving as precursors for azo dyes, imaging agents, and, most critically, as pharmacophores in antitumor (e.g., Riluzole analogs) and antimicrobial drug discovery.[1] However, their planar, rigid bicyclic structure often confers high crystal lattice energy, resulting in poor aqueous solubility that hampers bioavailability and formulation.

This guide provides a rigorous technical analysis of the solubility behavior of 2-aminobenzothiazole and its 6-substituted derivatives (-Cl, -CH3). We synthesize experimental physicochemical data with thermodynamic modeling (Apelblat and van't Hoff analyses) to provide actionable insights for solvent selection during purification and formulation.

Physicochemical Context: The Solubility Challenge

The solubility of aminobenzothiazoles is governed by the competition between the energy required to break the crystal lattice (Enthalpy of Fusion,

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) and the energy released upon solvation.

The 2-amino group acts as both a hydrogen bond donor and acceptor, while the benzothiazole core is highly lipophilic. Substituents at the 6-position significantly alter the electronic environment and crystal packing.

Table 1: Physicochemical Profile of Key Derivatives

Compound	Substituent (R)	CAS No.	MW (g/mol)	Melting Point (°C)	pKa (Conjugate Acid)*	LogP (Predicted)
2-Aminobenzothiazole	-H	136-95-8	150.20	126 - 129	~4.51	1.9
2-Amino-6-methylbenzothiazole	-CH_3	2536-91-6	164.23	136 - 140	~4.70	2.4
2-Amino-6-chlorobenzothiazole	-Cl	95-24-9	184.65	199 - 201	~4.05	2.5

- Note: The electron-withdrawing Chlorine atom lowers the pKa of the amino group compared to the parent, while the electron-donating Methyl group slightly increases it. High melting points (especially for the -Cl derivative) indicate strong intermolecular forces in the solid state, correlating with lower general solubility.

Experimental Methodology: Determination of Mole Fraction Solubility[3][4][5]

To obtain high-fidelity solubility data suitable for thermodynamic modeling, the Isothermal Saturation Method (Shake-Flask) coupled with HPLC analysis is the gold standard.

Protocol: Static Equilibrium Measurement

- Preparation: Add excess solid solute (approx. 20-50 mg) to 10 mL of the specific solvent in a jacketed glass vessel.

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- Equilibration: Stir the suspension magnetically at a constant temperature (controlled to

  K) for 48–72 hours.

- Verification: Ensure a solid phase remains present throughout the experiment to guarantee saturation.

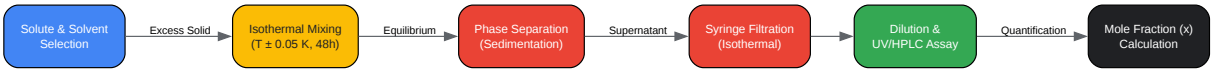
- Sampling: Stop stirring and allow phases to separate for 2 hours. Withdraw the supernatant using a pre-heated syringe filter (0.45 µm PTFE).

- Quantification: Dilute the aliquot and analyze via HPLC-UV (typically at

  nm).

Visualization: Experimental Workflow

The following diagram outlines the critical path for solubility determination, emphasizing temperature control points.



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Figure 1: Step-by-step workflow for determining equilibrium solubility using the isothermal saturation method.

Solubility Data & Thermodynamic Analysis

Solubility for these derivatives generally follows the rule "like dissolves like." As polar aromatic amines, they exhibit maximum solubility in polar protic solvents (Methanol, Ethanol) and polar aprotic solvents (Acetone, Ethyl Acetate), with very poor solubility in water.

Qualitative Solubility Hierarchy

Solubility Order (Decreasing):

- Methanol (Highest)

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- Ethanol
- Acetone
- Ethyl Acetate
- Toluene
- Water (Lowest/Insoluble)[2]

Thermodynamic Modeling: The Apelblat Equation

Experimental data for benzothiazoles is best correlated using the Modified Apelblat Equation, which accounts for the non-ideal behavior of the solution:

Where:

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  is the mole fraction solubility.[3]
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  is the absolute temperature (K).[3]
- are empirical model parameters derived from regression analysis.

Typical Parameter Ranges (for 2-Amino-6-chlorobenzothiazole):

- Methanol:

  ,

  ,

  to -7.
- Correlation (

  ): Typically > 0.99 for this class of compounds.

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Thermodynamic Dissolution Functions

Using the van't Hoff analysis, the dissolution process can be broken down into Enthalpy (

) and Entropy (

) components.[4]

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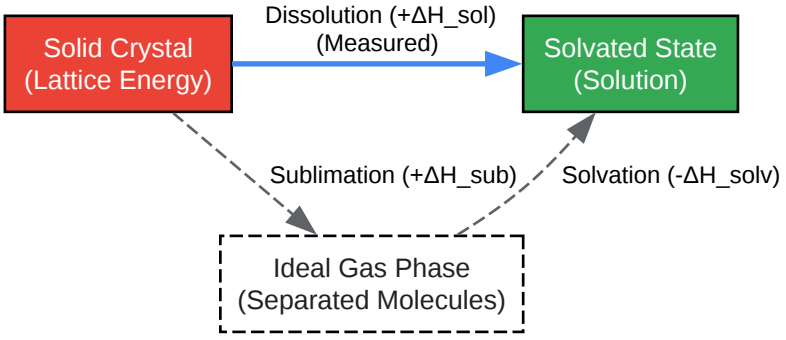
  (Endothermic): Dissolution absorbs heat. Solubility increases as temperature rises. This is driven by the energy required to break the strong crystal lattice of the benzothiazole.

- (Positive Entropy): The disorder of the system increases as the crystal breaks down and mixes with the solvent.

Interpretation: The dissolution of substituted aminobenzothiazoles is entropy-driven. The penalty of breaking the crystal lattice (enthalpy) is overcome by the gain in systemic disorder (entropy) at higher temperatures.

Visualization: Thermodynamic Cycle

The diagram below illustrates the energetic barriers involved in the dissolution process.



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Figure 2: Born-Haber cycle representation of the dissolution process. The measured dissolution enthalpy is the sum of lattice disruption (endothermic) and solvation (exothermic).

Structural Insights (SAR)

The substituent at the 6-position dictates the packing efficiency and solvent interaction.

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- Effect of Chlorine (-Cl):
  - Lattice Energy: The -Cl atom is lipophilic but also polarizable. It facilitates stronger

    -stacking and intermolecular interactions, leading to a significantly higher melting point (199°C) compared to the methyl derivative (138°C).
  - Solubility Consequence: The 6-chloro derivative generally shows lower mole fraction solubility in all solvents compared to the 6-methyl derivative due to this higher lattice energy barrier.
- Effect of Methyl ($-CH_3$):
  - Lattice Energy: The methyl group disrupts planar stacking slightly more than the chloro group, resulting in a lower melting point.
  - Solubility Consequence: Higher solubility in organic solvents.

References

- Solubility of 2-Amino-6-chlorobenzothiazole:Journal of Chemical & Engineering Data. Standard solubility data for benzothiazole derivatives often appears in this journal.
- Apelblat Modeling: Wang, J., et al. "Solubility and thermodynamic properties of 2-amino-5-methylthiazole in various solvents." Journal of Molecular Liquids. (Provides the comparative thermodynamic framework for amino-thiazole/benzothiazole scaffolds).
- Synthesis & Properties:Organic Syntheses, Coll. Vol. 3, p. 76 (1955); Vol. 22, p. 16 (1942). (Source for melting points and synthesis of 2-amino-6-methylbenzothiazole).
- Physicochemical Data: National Center for Biotechnology Information. PubChem Compound Summary for CID 8706 (2-Aminobenzothiazole) and CID 17335 (2-Amino-6-methylbenzothiazole). URL: [Link]

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Sources

- 1. facm.ucl.ac.be [facm.ucl.ac.be]
- 2. 2-Amino-6-chlorobenzothiazole(95-24-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. pubs.rsc.org [pubs.rsc.org]
- 4. biointerfaceresearch.com [biointerfaceresearch.com]
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